

Personal protective equipment for handling 2-Hydroxyisobutyrate

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Compound of Interest

Compound Name: 2-Hydroxyisobutyrate

Cat. No.: B1230538

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Essential Safety and Handling Guide for 2-Hydroxyisobutyrate

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **2-Hydroxyisobutyrate**, including detailed personal protective equipment (PPE) protocols, operational plans, and disposal procedures.

Chemical and Physical Properties

Property	Value	Reference
Appearance	White to off-white crystalline powder	[1][2]
Molecular Formula	C4H8O3	[3]
Molecular Weight	104.1 g/mol	[2]
Melting Point	77 - 81 °C	[3]
Hygroscopicity	Hygroscopic (absorbs moisture from the air)	[1]

Hazard Identification and Precautionary Statements

2-Hydroxyisobutyrate is classified as a hazardous substance. The following table summarizes its primary hazards and the corresponding precautionary measures.

Hazard	GHS Classification	Precautionary Statements
Acute Oral Toxicity	Category 4	Harmful if swallowed.[3]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[2][3][4]
Serious Eye Damage/Eye Irritation	Category 1	Causes serious eye damage. [2][3][4]
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation.[2][3][4]

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is critical to minimize exposure risk. The following table outlines the recommended PPE for handling **2-Hydroxyisobutyrate**.

PPE Component	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [5]	Protects against splashes and dust, preventing serious eye damage.[2][3][5]
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile rubber).[5]	Prevents skin contact and irritation.[3][5]
Protective Clothing	Laboratory coat. Wear appropriate protective clothing to prevent skin exposure.[1][5]	Protects skin and personal clothing from contamination.[1]
Respiratory Protection	Use in a well-ventilated area. If dust is generated or exposure limits are exceeded, a full-face respirator with an appropriate particulate filter is recommended.[1][5]	Minimizes inhalation of irritating dust particles.[1][2][3]

Operational and Disposal Plans

Handling and Storage

- Ventilation: Always handle **2-Hydroxyisobutyrate** in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[\[1\]](#)[\[5\]](#)
- Preventing Contamination: Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#) Minimize dust generation and accumulation.[\[1\]](#)[\[2\]](#)
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[3\]](#) Do not eat, drink, or smoke in areas where the chemical is handled.[\[3\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[5\]](#) Keep away from incompatible materials such as oxidizing agents, reducing agents, and bases.[\[1\]](#) The substance is hygroscopic and should be protected from moisture.[\[1\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately. [1]
Skin Contact	In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical aid. [1]
Inhalation	If inhaled, remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [1]
Ingestion	If swallowed, do NOT induce vomiting. Get medical aid immediately. If the victim is fully conscious, give a cupful of water. [1]

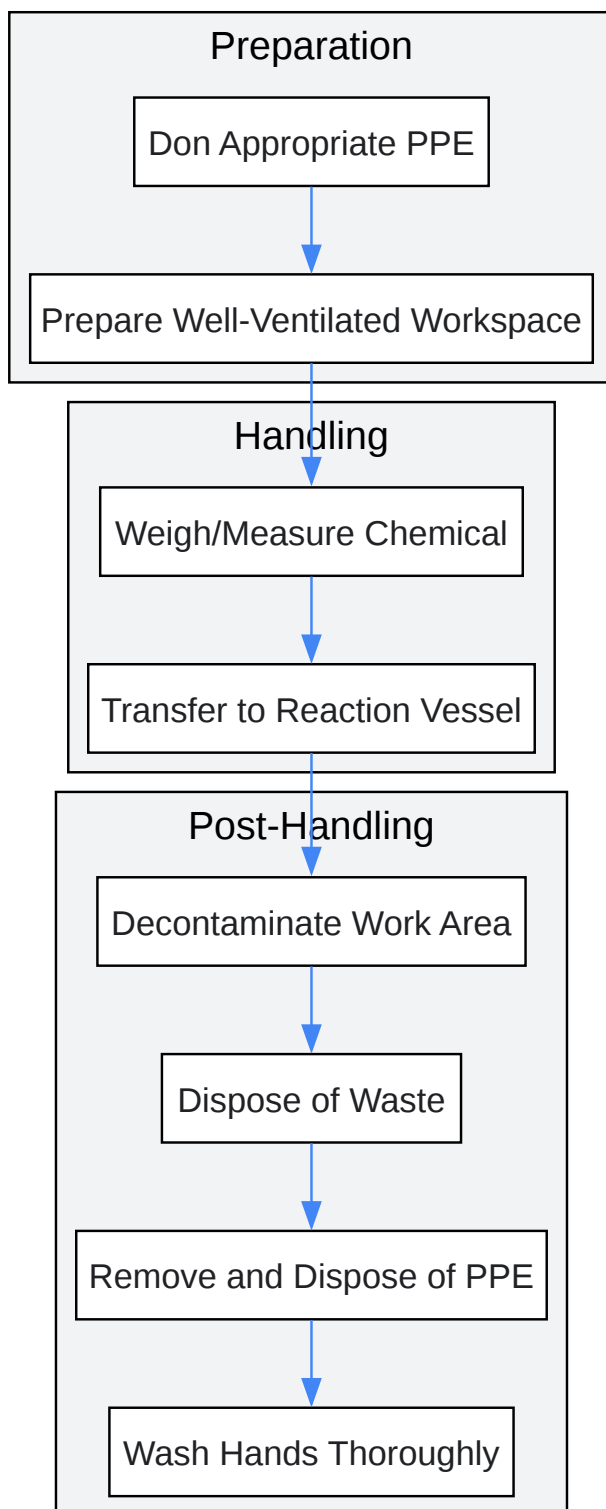
Spill and Disposal Plan

- **Spill Cleanup:** In the event of a spill, wear appropriate PPE.^[1] For solid material, vacuum or sweep up the material and place it into a suitable, labeled disposal container.^[1] Avoid generating dusty conditions.^[1] Ensure adequate ventilation.^[1]
- **Waste Disposal:** Dispose of waste material at an approved waste disposal plant in accordance with local, state, and federal regulations.^[2]^[3] Do not allow the chemical to enter drains or waterways.

Visual Workflow Guides

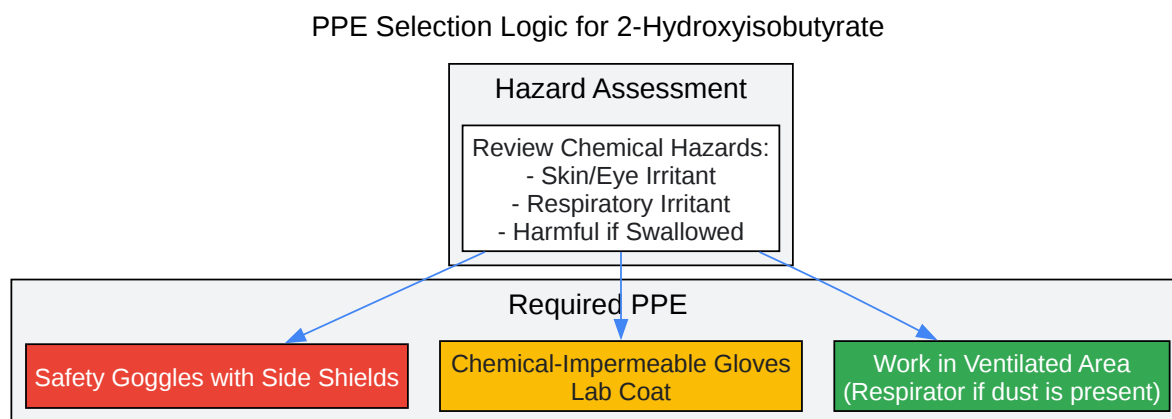
The following diagrams illustrate the standard operating procedures for handling and emergency response for **2-Hydroxyisobutyrate**.

Safe Handling Workflow for 2-Hydroxyisobutyrate



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Caption: Standard operational workflow for handling **2-Hydroxyisobutyrate**.



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Caption: Decision-making process for selecting appropriate PPE.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. sds.metasci.ca [sds.metasci.ca]
- 3. fishersci.com [fishersci.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. echemi.com [echemi.com]
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